

Handling and storage recommendations for Ethyl 2-fluoro-3-oxopentanoate

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Compound of Interest

Compound Name: Ethyl 2-fluoro-3-oxopentanoate

Cat. No.: B1590777

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Technical Support Center: Ethyl 2-fluoro-3-oxopentanoate

This guide provides detailed handling, storage, and troubleshooting recommendations for **Ethyl 2-fluoro-3-oxopentanoate** (CAS: 759-67-1) for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

1. What is the recommended procedure for receiving and initially storing **Ethyl 2-fluoro-3-oxopentanoate**?

Upon receipt, immediately inspect the container for any signs of damage or leakage. The compound should be stored in a cool, dry, and well-ventilated place, ideally in a refrigerator at 2-8°C under an inert atmosphere such as nitrogen.^{[1][2][3]} Keep the container tightly closed and protected from heat, sparks, and open flames.^[1]

2. What personal protective equipment (PPE) is required when handling this compound?

Always wear appropriate personal protective equipment, including chemical-resistant gloves (inspected before use), tightly fitting safety goggles with side-shields, and a lab coat.^[4] Work in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors.^{[1][4]}

3. What are the known incompatibilities of **Ethyl 2-fluoro-3-oxopentanoate**?

Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[1] Mixing with these substances can lead to vigorous and potentially hazardous reactions.

4. What is the appearance and solubility of this compound?

Ethyl 2-fluoro-3-oxopentanoate is a clear, colorless to pale yellow liquid.[2][5] It is miscible with organic solvents like ethanol, DMF, and DMSO, but has limited solubility in water.[2][6]

5. What is the shelf life of **Ethyl 2-fluoro-3-oxopentanoate**?

When stored unopened under the recommended conditions (2-8°C, inert atmosphere), the shelf life is typically 24 months.[2] Once opened, it is best practice to use it promptly and store it under an inert atmosphere to minimize degradation.

Troubleshooting Guide

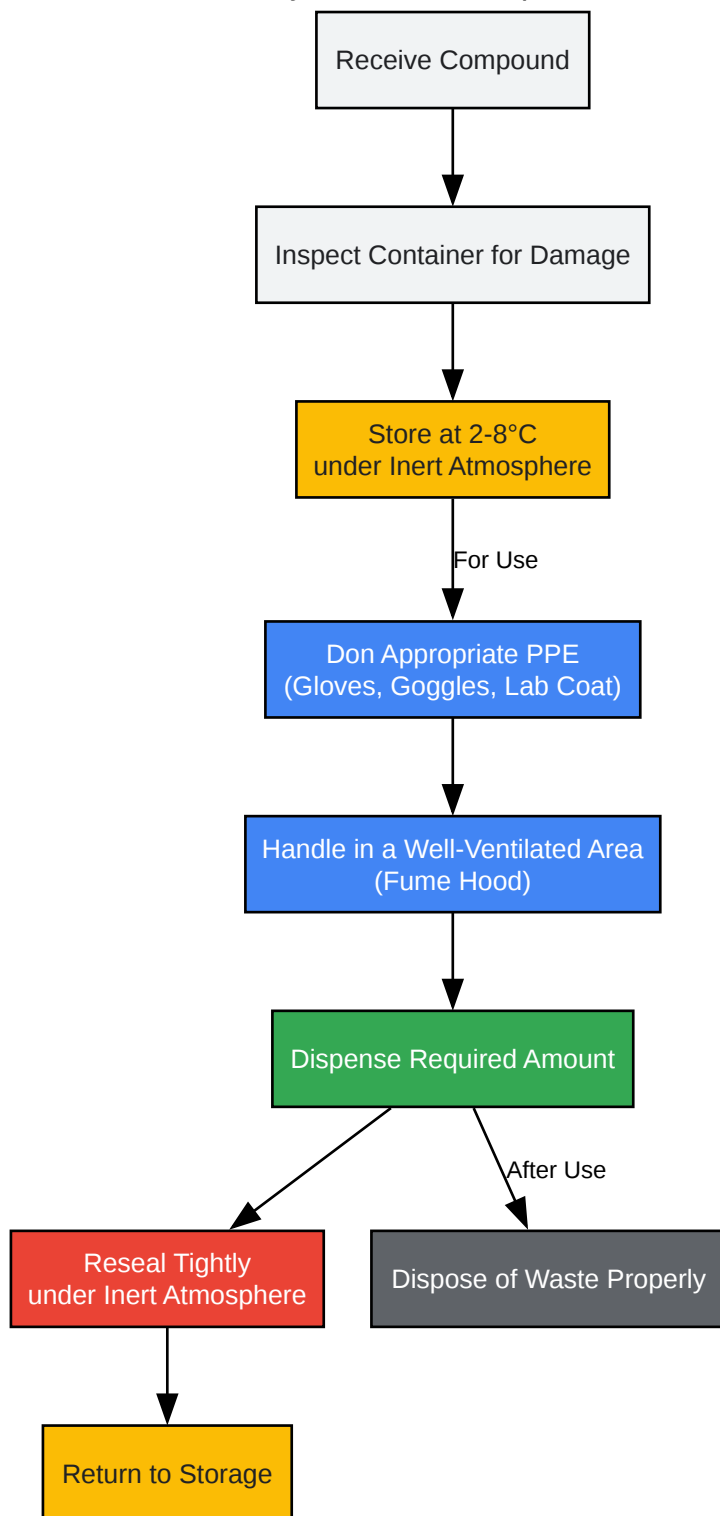
Problem	Possible Cause(s)	Recommended Solution(s)
Inconsistent experimental results or low yield.	Compound degradation due to improper storage (exposure to air, moisture, or heat).	Ensure the compound is stored at 2-8°C under an inert atmosphere. ^[2] Use a fresh bottle or re-purify the compound if degradation is suspected. Consider performing a quality control check, such as GC analysis, to assess purity. ^[2]
Difficulty dissolving the compound in an aqueous solution.	The compound has limited solubility in water. ^{[2][6]}	Use a co-solvent system with a miscible organic solvent like ethanol or DMSO. ^[2] Gentle warming and sonication may also aid in dissolution, but be mindful of the compound's stability at elevated temperatures.
The compound has developed a yellow color over time.	Potential degradation or presence of impurities.	A slight yellow color may not always indicate significant degradation. However, for sensitive applications, it is advisable to check the purity via analytical methods (e.g., GC, NMR). If purity is compromised, consider purification by distillation or chromatography, or use a new batch.
Precipitation is observed when adding the compound to a reaction mixture.	The compound or a reaction product is precipitating out of solution due to solubility issues or a change in the reaction medium's properties (e.g., pH, solvent polarity).	Check the solubility of all components in the reaction mixture. You may need to adjust the solvent system or the order of addition of reagents.

Experimental Protocols

Currently, detailed experimental protocols for specific applications of **Ethyl 2-fluoro-3-oxopentanoate** are not publicly available in the provided search results. This compound is primarily used as an intermediate in organic synthesis.^{[5][6][7]} The specific reaction conditions will be highly dependent on the desired transformation. For instance, its use in the synthesis of Voriconazole involves a multi-step process where it serves as a key building block.^[7] Researchers should consult relevant synthetic chemistry literature for detailed protocols related to their specific research goals.

Visual Workflow for Handling and Storage

Workflow for Ethyl 2-fluoro-3-oxopentanoate

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References

- 1. fishersci.com [fishersci.com]
- 2. nbinnno.com [nbinnno.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. innospk.com [innospk.com]
- 6. guidechem.com [guidechem.com]
- 7. nbinnno.com [nbinnno.com]
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